

Chemical structure and IUPAC name of cis-4-(Boc-aminomethyl)cyclohexylamine

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Compound of Interest

Compound Name: *cis-4-(Boc-aminomethyl)cyclohexylamine*

Cat. No.: B061707

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Technical Guide: cis-4-(Boc-aminomethyl)cyclohexylamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-4-(Boc-aminomethyl)cyclohexylamine is a bifunctional organic compound commonly utilized as a linker or building block in medicinal chemistry and drug discovery. Its structure incorporates a cyclohexane scaffold, which provides conformational rigidity, along with a primary amine and a Boc-protected aminomethyl group. The cis stereochemistry of the substituents on the cyclohexane ring dictates a specific spatial arrangement, which can be critical for molecular recognition and binding in targeted drug design. The presence of the tert-butyloxycarbonyl (Boc) protecting group allows for selective deprotection and subsequent functionalization of the aminomethyl group, making this compound a versatile tool in the synthesis of more complex molecules, including PROTACs and other targeted protein degraders.

Chemical Identity and Properties

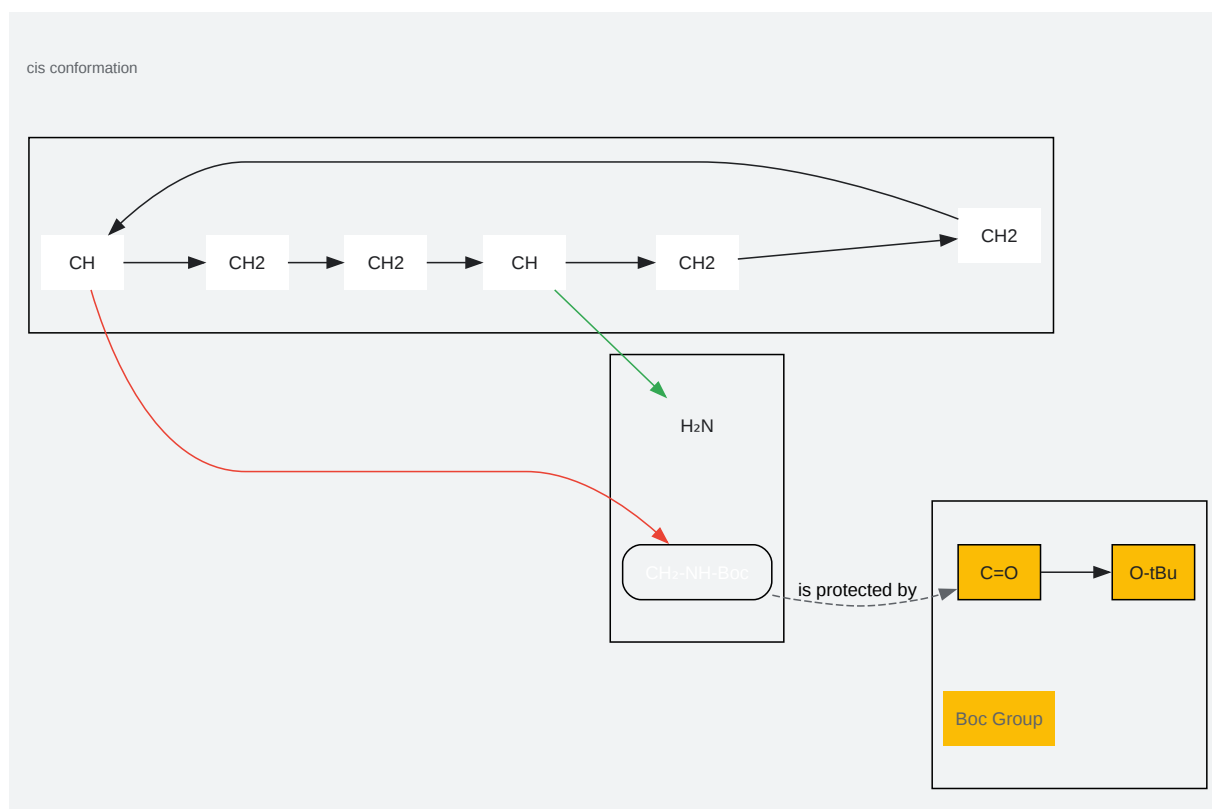
The systematic IUPAC name for this compound is tert-butyl N-[(cis-4-aminocyclohexyl)methyl]carbamate.^[1] It is also commonly referred to as **cis-4-(Boc-**

aminomethyl)cyclohexylamine.

| Identifier | Value |
|-------------------|--|
| CAS Number | 866548-92-7[1][2][3] |
| Molecular Formula | C ₁₂ H ₂₄ N ₂ O ₂ [2][3] |
| Molecular Weight | 228.33 g/mol [1][2] |

Chemical Structure

The chemical structure of **cis-4-(Boc-aminomethyl)cyclohexylamine** features a cyclohexane ring with an aminomethyl group (-CH₂NH-Boc) and an amino group (-NH₂) in a cis-1,4-disubstituted pattern.



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References

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